

Domiphen bromide green chemistry assessment analytical methods

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Comparison of Analytical Methods for Domiphen Bromide

The table below summarizes the core characteristics of different analytical methods for **domiphen bromide**, highlighting the advancements in green chemistry.

Method Type	Key Principle / Technique	Environmental & Safety Concerns	Key Advantages	Key Limitations	Green Chemistry Assessment (Key Metrics)
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| **Modern RP-HPLC with Green Assessment** [1] | Reversed-Phase HPLC with C18 column; mobile phase: Acetonitrile/0.0116 M perchloric acid (70:30, v/v). | Lower concern; avoids toxic chloroform. Replaced with ethanol-water diluent [1]. | - **Stability-indicating**: Separates DB from degradation products.

- **Robust & Precise**: Validated per ICH guidelines.
- **Eco-friendly profile** [1]. | Uses perchloric acid, which requires careful handling [1]. | **NEMI, AGREEprep, MoGAPI, BAGI, RGB12**: Comprehensive assessment shows alignment with green principles, ~50% cost savings over UPLC, eliminates ~3.2 L/year of chloroform per lab [1]. | | **Traditional Compendial Methods (e.g., Titration)** [1] | Two-phase titration or colorimetric assays using ion-pairing reagents [1]. | High concern; often uses hazardous solvents like **chloroform** [1]. |

Simple and cost-effective for routine potency check [1]. | - **Not stability-indicating**: Cannot separate DB from degradants.

- Lacks specificity for complex matrices [1]. | Implied as not green due to the use of toxic solvents like chloroform [1]. | | **LC-ESI-MS/MS** (for Degradation Studies) [2] [3] | Liquid Chromatography coupled with tandem Mass Spectrometry. | Specific details not provided; typically uses aceton/water mobile phases. | - **High Sensitivity & Specificity**:
- **Unambiguous identification** of degradation products (e.g., p-bromodomiphen) [2] [3]. | High instrument cost, not always accessible for routine QC [1]. | Not the primary focus of the cited studies. |

Detailed Experimental Protocols

For the referenced key experiments, here are the summarized methodologies.

Robust RP-HPLC Method for Analysis and Stability Indication

This protocol is designed for the quantitative determination and stability assessment of **domiphen bromide** in pharmaceuticals [1].

- **Instrumentation**: Agilent 1260 Infinity II HPLC system with a DAD detector [1].
- **Chromatographic Conditions**:
 - **Column**: Inertsil ODS-3 (C18), 250 mm × 3.0 mm, 5 μm.
 - **Mobile Phase**: Acetonitrile and 0.0116 M perchloric acid (pH ~2.0) in a 70:30 (v/v) ratio.
 - **Flow Rate**: 2.0 mL/min.
 - **Detection Wavelength**: 275 nm.
 - **Column Temperature**: 25 °C.
 - **Injection Volume**: 20 μL.
 - **Run Time**: < 6 minutes [1].
- **Sample Preparation**:
 - **Standard Solution**: **Domiphen bromide** stock solution (1000 μg/mL) prepared in a diluent of ethanol and bidistilled water (1:1, v/v).
 - **Pharmaceutical Formulation (e.g., Maalox suspension)**: 10 mL of suspension is diluted to 20 mL with the same ethanol-water diluent and filtered through a 0.45 μm membrane before injection [1].
- **Forced Degradation Studies**: Acidic, basic, oxidative, thermal, photolytic, and neutral stresses were applied to the drug substance. The method successfully separated the pure drug from all degradation products, confirming its stability-indicating nature [1].

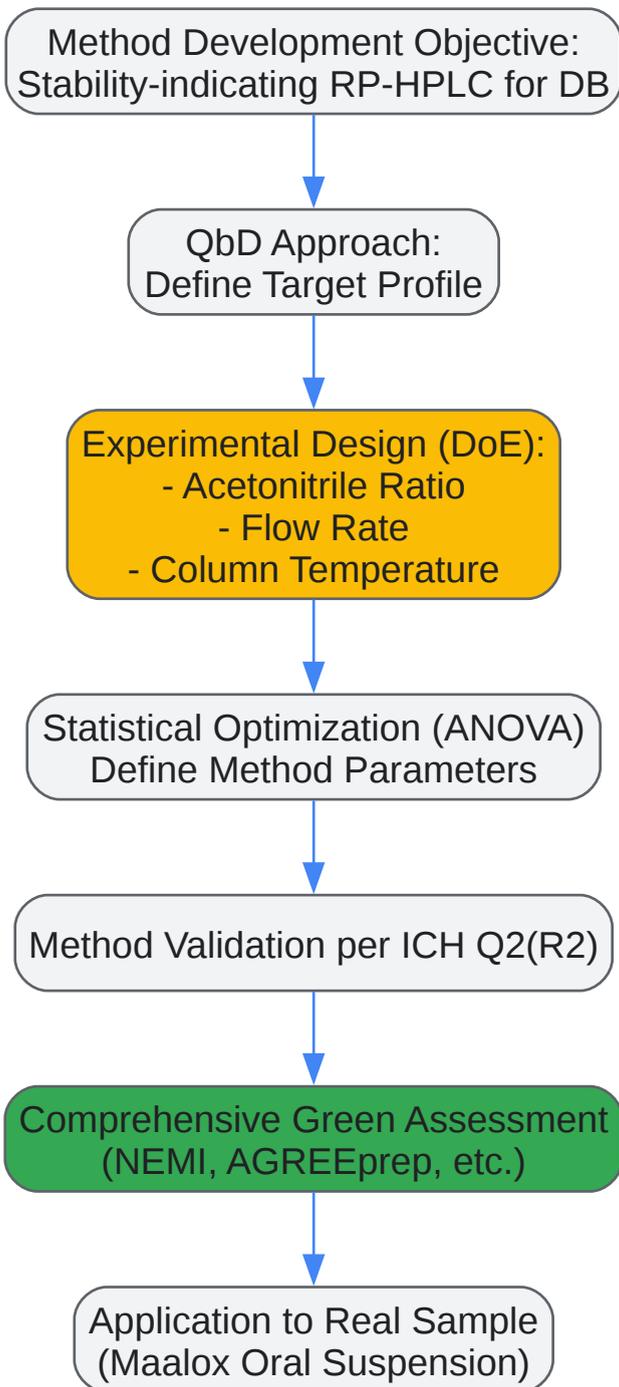
LC-ESI-MS/MS Protocol for Degradation Product Identification

This method was used to characterize the specific degradation products of **domiphen bromide** formed under oxidative stress [2] [3].

- **Instrumentation:** HPLC system coupled with a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source [3].
- **Chromatographic Conditions:**
 - **Column:** XBridge column (150 mm × 4.6 mm, 5 μm).
 - **Mobile Phase:** Acetonitrile / 3.0 mM ammonium formate buffer (pH 3.75) in a 90:10 (v/v) ratio (Isocratic elution) [3].
- **Stress Condition:**
 - **Oxidative Stress:** **Domiphen bromide** was subjected to ICH-recommended oxidative stress conditions [2] [3].
- **Mass Spectrometry Analysis:** The resultant solutions were analyzed by LC-ESI-MS/MS, which characterized the major degradation product as **p-bromodomiphen bromide**. This structure was confirmed by comparison with a synthetically derived standard [2] [3].

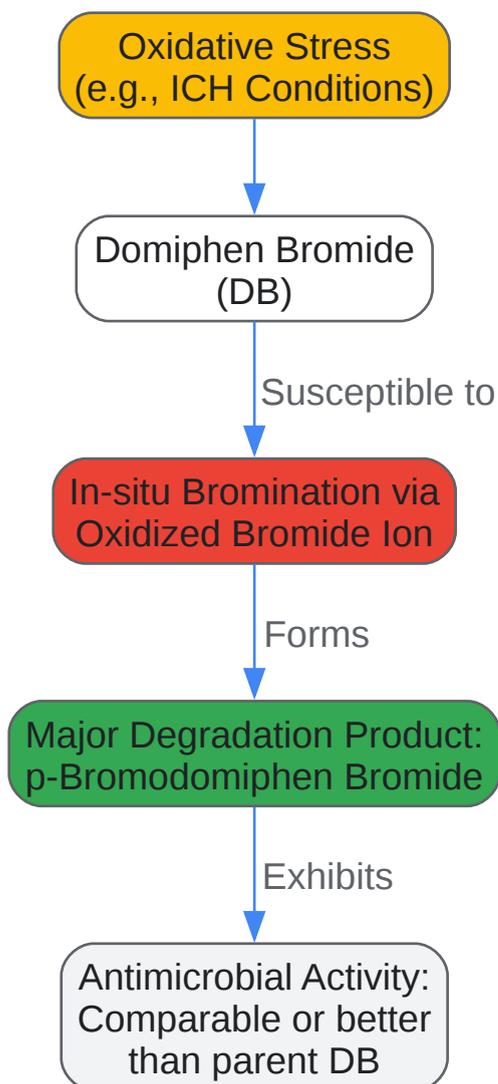
Method Development Workflow and Degradation Pathway

The following diagrams, created using Graphviz, illustrate the logical workflow for the QbD-based method development and the identified oxidative degradation pathway.



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Quality-by-Design Workflow for HPLC Method Development



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Identified Oxidative Degradation Pathway

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References

1. Robust RP-HPLC Method for the Analysis of Domiphen in... Bromide [link.springer.com]

2. Stressed degradation studies of domiphen bromide by LC ... [pubmed.ncbi.nlm.nih.gov]

3. Stressed degradation studies of domiphen bromide by LC ... [sciencedirect.com]

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